

HPLC method for 2-(3-Methylisoxazol-5-yl)acetic acid analysis

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Compound of Interest

Compound Name: 2-(3-Methylisoxazol-5-yl)acetic acid

Cat. No.: B012852

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An Application Note and Protocol for the HPLC Analysis of **2-(3-Methylisoxazol-5-yl)acetic acid**

Application Note

Introduction

2-(3-Methylisoxazol-5-yl)acetic acid is a chemical intermediate with applications in pharmaceutical synthesis. The isoxazole ring is a key heterocyclic motif found in numerous bioactive molecules.[1][2] Accurate and reliable analytical methods are therefore essential for the quality control and quantitative analysis of this compound in research and drug development settings. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the determination of **2-(3-Methylisoxazol-5-yl)acetic acid**.

The developed method is a reverse-phase HPLC procedure utilizing a C18 column and a simple isocratic mobile phase, ensuring ease of use and reproducibility. Detection is performed using a UV detector at a low wavelength, which is suitable for compounds with chromophores like the isoxazole ring. The physicochemical properties of **2-(3-Methylisoxazol-5-yl)acetic acid**, such as its predicted pKa of 3.70 and LogP of 0.61, were considered during the development of this method to ensure optimal separation and peak shape.[3]

Physicochemical Properties of 2-(3-Methylisoxazol-5-yl)acetic acid

A summary of the key physicochemical properties of the analyte is presented in Table 1. This information is critical for understanding the behavior of the molecule during chromatographic separation.

Property	Value	Reference
Molecular Formula	C6H7NO3	[3]
Molecular Weight	141.126 g/mol	[3]
pKa (predicted)	3.70 ± 0.10	[3]
LogP (predicted)	0.61010	[3]
Melting Point	101-104 °C	[3]

Table 1: Physicochemical Properties

Experimental Protocol

1. Instrumentation and Materials

- HPLC System: An HPLC system equipped with a pump, autosampler, column compartment, and a UV-Vis detector.
- Chromatographic Column: A C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Reagents:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - Formic acid (or Phosphoric acid, analytical grade)
- Standard: **2-(3-Methylisoxazol-5-yl)acetic acid** reference standard.

2. Chromatographic Conditions

The following chromatographic conditions are recommended as a starting point. Optimization may be required based on the specific HPLC system and column used.

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Acetonitrile : Water : Formic Acid (e.g., 40:60:0.1, v/v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	215 nm

Table 2: HPLC Method Parameters

3. Preparation of Solutions

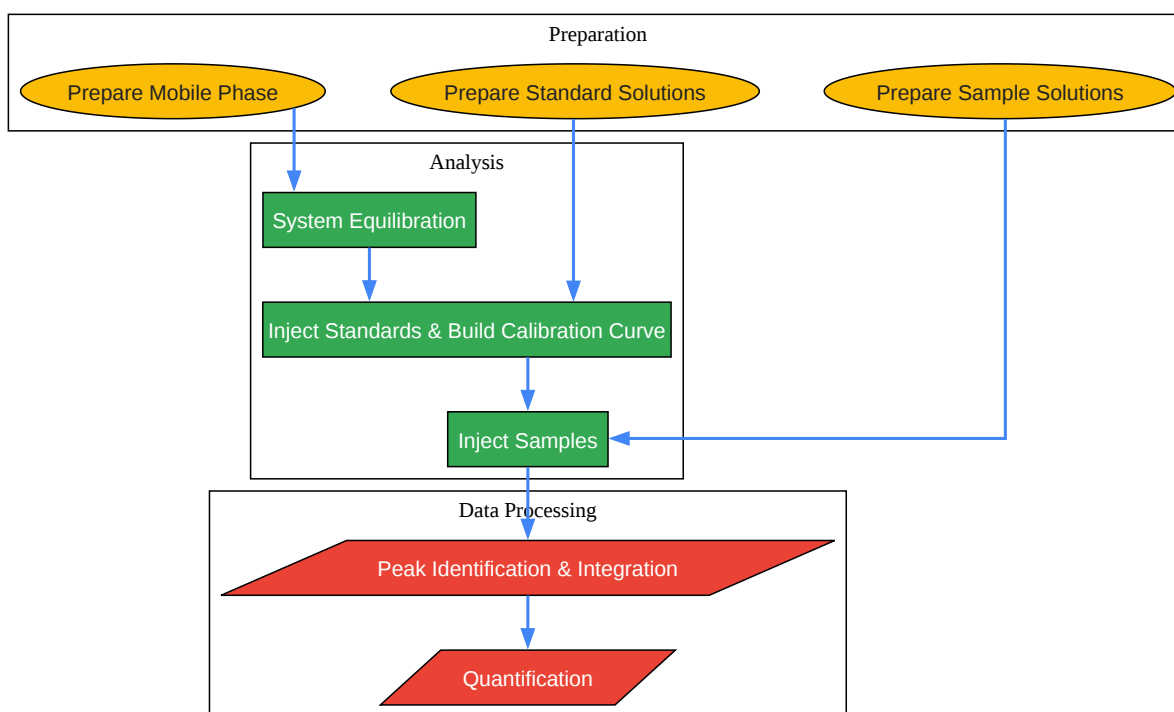
- **Mobile Phase Preparation:** Carefully mix the specified volumes of acetonitrile, water, and formic acid. For example, to prepare 1 L of the mobile phase, mix 400 mL of acetonitrile, 600 mL of water, and 1 mL of formic acid. Degas the mobile phase before use.
- **Standard Solution Preparation:** Accurately weigh a suitable amount of **2-(3-Methylisoxazol-5-yl)acetic acid** reference standard and dissolve it in the mobile phase to prepare a stock solution of known concentration (e.g., 1 mg/mL). Further dilute the stock solution with the mobile phase to prepare working standard solutions for calibration.
- **Sample Preparation:** Dissolve the sample containing **2-(3-Methylisoxazol-5-yl)acetic acid** in the mobile phase to achieve a concentration within the calibration range. Filter the sample solution through a 0.45 µm syringe filter before injection.

4. Analytical Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.

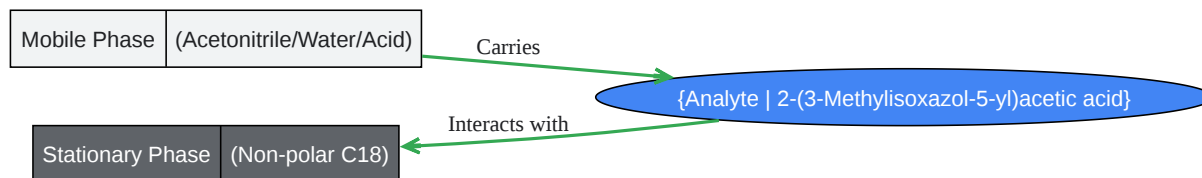
- Inject the standard solutions in increasing order of concentration to generate a calibration curve.
- Inject the sample solutions.
- Identify the peak corresponding to **2-(3-Methylisoxazol-5-yl)acetic acid** based on the retention time of the standard.
- Quantify the amount of **2-(3-Methylisoxazol-5-yl)acetic acid** in the sample by comparing the peak area with the calibration curve.

Diagrams



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Caption: Workflow for the HPLC analysis of **2-(3-Methylisoxazol-5-yl)acetic acid**.



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Caption: Principle of reverse-phase chromatographic separation for the analyte.

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